

Sophoracarpan A: A Technical Guide to its Discovery and Natural Sources

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Sophoracarpan A is a naturally occurring pterocarpan, a class of isoflavonoids known for their diverse biological activities. First identified in the latter half of the 20th century, this compound represents a unique molecular scaffold within the vast chemical landscape of the Sophora genus. This technical guide provides a comprehensive overview of the discovery, natural sources, and chemical properties of **Sophoracarpan A**, with a focus on the experimental data available in the scientific literature. Due to a lack of extensive research following its initial discovery, this guide also highlights the current gaps in knowledge regarding its biological activity and potential therapeutic applications, presenting an opportunity for future investigation.

Discovery and Natural Sources

Sophoracarpan A was first isolated and identified by a team of researchers led by Takeshi Kinoshita in 1990.[1] Their work, detailed in the publication "Chemical Studies on Sophora tomentosa: the Isolation of a New Class of Isoflavonoid," marked the initial discovery of this novel pterocarpan.

Natural Source

The sole reported natural source of **Sophoracarpan A** is the plant Sophora tomentosa, a pantropical shrub belonging to the Fabaceae family.[1] This plant is commonly known as



necklacepod or silver bush and is often found in coastal regions.[2] The compound was isolated from the methanolic extract of the plant material, although the specific part of the plant used (e.g., roots, stems, leaves) is not specified in the readily available literature.

Chemical Properties

The structure of **Sophoracarpan A** was elucidated as 6β , 9-dimethoxy-3-hydroxypterocarpan. [1] Key chemical identifiers and properties are summarized in the table below.

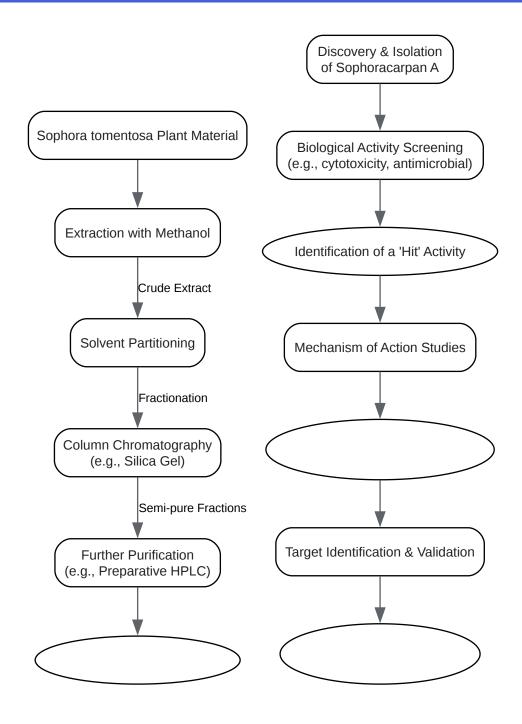
Property	Value	Reference
Chemical Name	6β, 9-dimethoxy-3- hydroxypterocarpan	[1]
Molecular Formula	C17H16O5	
CAS Number	1674359-82-0	_

Experimental Protocols

While the full experimental details from the original 1990 publication by Kinoshita et al. are not widely accessible, a general methodology for the isolation and characterization of pterocarpans from Sophora species can be inferred from standard natural product chemistry practices. The following represents a plausible workflow.

General Isolation Workflow





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- 2. Pterocarpans and flavanones from Sophora flavescens displaying potent neuraminidase inhibition PubMed [pubmed.ncbi.nlm.nih.gov]
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